

# safe handling and disposal of 5-Methylpicolinic acid hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Methylpicolinic acid hydrochloride

Cat. No.: B169890

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## Technical Support Center: 5-Methylpicolinic Acid Hydrochloride

An In-Depth Guide for Researchers and Drug Development Professionals

Welcome to the technical support center for **5-Methylpicolinic Acid Hydrochloride**. As a Senior Application Scientist, my goal is to provide you with a comprehensive, experience-driven guide to ensure the safe and effective handling of this compound in your laboratory. This document moves beyond mere procedural lists to explain the scientific reasoning behind each recommendation, empowering you to make informed decisions and troubleshoot effectively.

## Section 1: Understanding the Compound - Hazard Analysis

Before handling any chemical, a thorough understanding of its intrinsic properties and potential hazards is paramount. **5-Methylpicolinic acid hydrochloride** is a pyridine derivative and, as such, requires careful management.

### 1.1: GHS Hazard Identification

Based on available Safety Data Sheets (SDS), **5-Methylpicolinic acid hydrochloride** is classified with the following hazards:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage/irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[2]</a>
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life.

This table summarizes the primary hazards. Always refer to the specific SDS provided by your supplier for the most accurate and detailed information.

Expert Insight: The "Causes serious eye damage" classification (H318) is a critical warning.[\[3\]](#) This indicates that eye contact can lead to irreversible damage, not just temporary irritation. This fact alone dictates that the highest level of eye protection is not just recommended, but mandatory.

## 1.2: Physical and Chemical Properties

Property	Value	Significance for Handling
Physical State	Solid, crystalline powder	Potential for dust generation and inhalation.
Water Solubility	960 g/L at 20 °C (for picolinic acid)	High solubility means spills can easily contaminate aqueous environments.
Incompatibilities	Strong oxidizing agents, strong bases, reducing agents, acids.	Co-storage or mixing with these materials can lead to violent reactions.
Hazardous Decomposition	Carbon oxides (CO, CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> )	These toxic gases can be released in a fire. <a href="#">[3]</a> <a href="#">[4]</a>

## Section 2: Personal Protective Equipment (PPE) - Your First Line of Defense

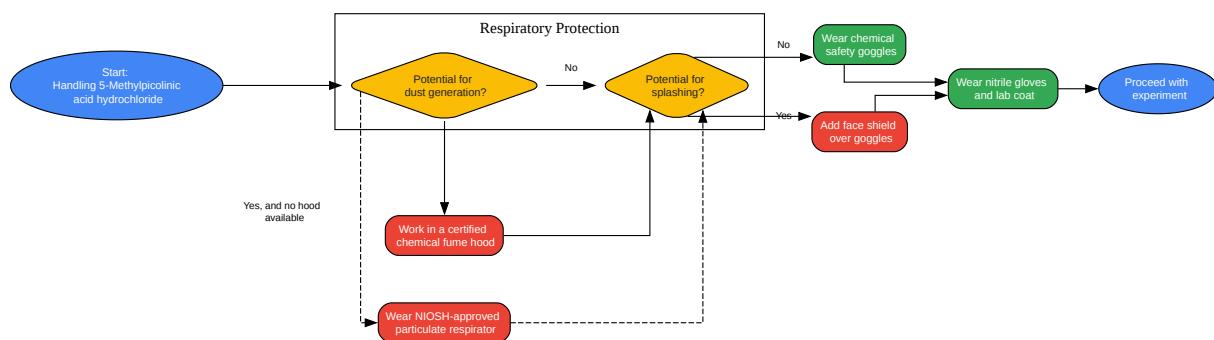
The selection of appropriate PPE is a non-negotiable aspect of laboratory safety. The choice of PPE is directly dictated by the hazard analysis in Section 1.

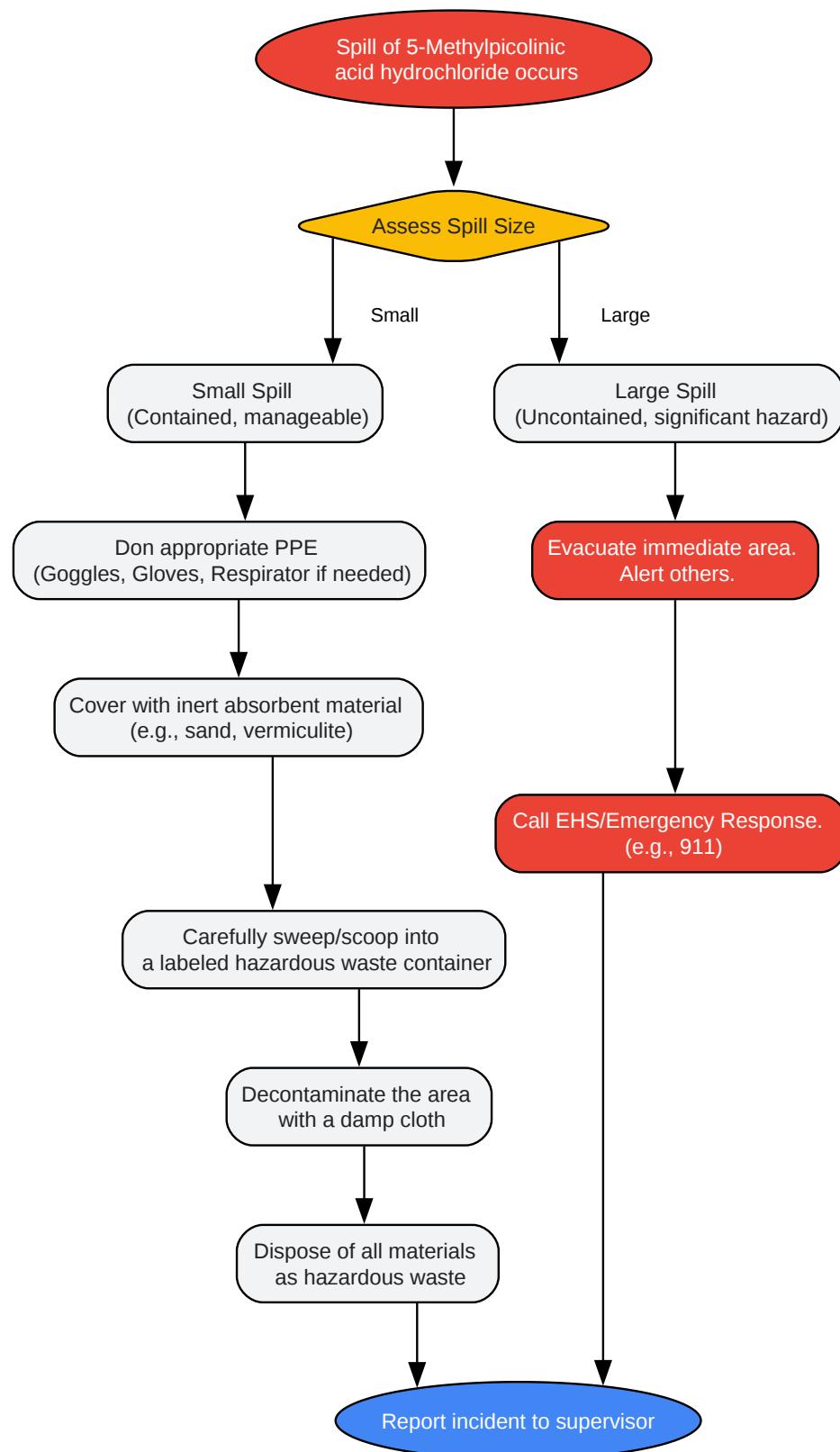
### 2.1: Recommended PPE Protocol

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[\[5\]](#) A face shield should be worn in addition to goggles when there is a risk of splashing or when handling larger quantities.
- Skin Protection:
  - Gloves: Wear impervious gloves (e.g., nitrile) that have been inspected for integrity before use. Dispose of contaminated gloves properly after use.[\[6\]](#)
  - Lab Coat: A standard laboratory coat is required. For procedures with a higher risk of splashes, consider a chemically resistant apron over the lab coat.
- Respiratory Protection: If engineering controls (like a fume hood) are not available or are insufficient to control dust, a NIOSH-approved particulate respirator (e.g., N95) is necessary.[\[6\]](#)

### 2.2: PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)